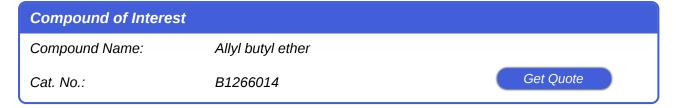


Spectroscopic Profile of Allyl Butyl Ether: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **allyl butyl ether**, a key building block in organic synthesis. The following sections detail its characteristic signatures in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), offering a foundational resource for its identification and characterization.

Spectroscopic Data Summary

The quantitative spectroscopic data for **allyl butyl ether** are summarized in the tables below, providing a clear reference for spectral analysis.

Table 1: 1H NMR Spectroscopic Data for Allyl Butyl Ether



Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
5.98 - 5.88	m	-	1H	-CH=CH2
5.28 - 5.14	m	-	2H	-CH=CH2
3.98	d	5.6	2H	O-CH2-CH=
3.45	t	6.6	2H	O-CH2-CH2-
1.62 - 1.52	m	-	2H	-CH2-CH2-CH3
1.44 - 1.34	m	-	2H	-CH2-CH3
0.93	t	7.4	3H	-CH3

Solvent: CDCl3, Frequency: 400 MHz[1]

Table 2: 13C NMR Spectroscopic Data for Allyl Butyl

Ether

Chemical Shift (δ) ppm	Assignment
134.9	-CH=CH2
116.8	-CH=CH2
71.9	O-CH2-CH=
70.8	O-CH2-CH2-
31.8	-CH2-CH2-CH3
19.4	-CH2-CH3
13.9	-CH3

Solvent: CDCl3[1][2]



Table 3: Infrared (IR) Spectroscopy Data for Allyl Butyl

Ether

Wavenumber (cm-1)	Intensity	Assignment	
3080	Medium	=C-H stretch	
2958, 2871	Strong	C-H stretch (alkane)	
1647	Medium	C=C stretch (alkene)	
1465	Medium	-CH2- bend	
1110	Strong	C-O-C stretch (ether)	
995, 918	Strong	=C-H bend (alkene out-of- plane)	

Sample: Liquid film[1]

Table 4: Mass Spectrometry (MS) Data for Allyl Butyl

Ether

m/z	Relative Intensity (%)	Possible Fragment
114	5	[M]+ (Molecular Ion)
99	15	[M - CH3]+
85	20	[M - C2H5]+
73	100	[CH2=CHCH2O=CH2]+
57	85	[C4H9]+
41	95	[C3H5]+ (Allyl cation)

Ionization Method: Electron Ionization (EI)[1]

Experimental Protocols



The following are detailed methodologies for the acquisition of the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: A sample of **allyl butyl ether** (approximately 5-10 mg) is dissolved in deuterated chloroform (CDCl3, ~0.7 mL) in a standard 5 mm NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal standard (0 ppm).
- 1H NMR Acquisition: The 1H NMR spectrum is acquired on a 400 MHz spectrometer.
 Standard acquisition parameters include a 30-degree pulse width, a relaxation delay of 1 second, and 16 scans.
- 13C NMR Acquisition: The 13C NMR spectrum is acquired on the same spectrometer, typically at a frequency of 100 MHz. A proton-decoupled sequence is used to simplify the spectrum to single lines for each carbon environment. A longer relaxation delay (2-5 seconds) and a larger number of scans (typically 1024 or more) are required due to the lower natural abundance of 13C.
- Data Processing: The raw data (Free Induction Decay FID) is Fourier transformed, phasecorrected, and baseline-corrected. The chemical shifts are referenced to the TMS signal at 0 ppm.

Infrared (IR) Spectroscopy

- Sample Preparation: A drop of neat **allyl butyl ether** is placed between two sodium chloride (NaCl) or potassium bromide (KBr) salt plates to form a thin liquid film.
- Data Acquisition: The salt plates are mounted in the sample holder of a Fourier-Transform Infrared (FTIR) spectrometer. A background spectrum of the clean salt plates is recorded first. The sample spectrum is then recorded, typically over the range of 4000-400 cm-1, by co-adding 16 or 32 scans at a resolution of 4 cm-1.
- Data Processing: The final spectrum is obtained by ratioing the sample spectrum against the background spectrum, resulting in a transmittance or absorbance spectrum.

Mass Spectrometry (MS)



- Sample Introduction: A small amount of allyl butyl ether is introduced into the mass spectrometer, typically via direct injection or through a gas chromatograph (GC-MS) for separation from any impurities.
- Ionization: Electron Ionization (EI) is employed, where the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting the relative abundance of each ion as a function of its m/z value.

Visualizations

The following diagrams illustrate the workflow of spectroscopic analysis and the process of structural elucidation for **allyl butyl ether**.

General Workflow for Spectroscopic Analysis
Structural Elucidation of **Allyl Butyl Ether**

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- To cite this document: BenchChem. [Spectroscopic Profile of Allyl Butyl Ether: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266014#spectroscopic-data-nmr-ir-mass-spec-of-allyl-butyl-ether]



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